

# An In-depth Technical Guide to Piperonylonitrile: Literature and Patent Review

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## Compound of Interest

Compound Name: *Piperonylonitrile*

Cat. No.: *B116396*

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## Introduction

**Piperonylonitrile**, also known as 3,4-methylenedioxybenzonitrile, is a versatile organic compound with significant applications in the pharmaceutical, agrochemical, and fragrance industries. Its unique structure, featuring a benzodioxole ring system, imparts interesting biological and chemical properties. This technical guide provides a comprehensive review of the available scientific literature and patents concerning **piperonylonitrile**, with a focus on its synthesis, spectroscopic characterization, and biological significance. All quantitative data is summarized for comparative analysis, and detailed experimental protocols from key literature are provided.

## Chemical and Physical Properties

**Piperonylonitrile** is a white to light beige crystalline solid at room temperature.<sup>[1]</sup> Its fundamental properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>5</sub> NO <sub>2</sub>	[2]
Molecular Weight	147.13 g/mol	[2]
Melting Point	91-93 °C	[1]
Boiling Point	267.22 °C (estimate)	[1]
Density	1.3067 g/cm <sup>3</sup> (estimate)	[1]
Appearance	White to light red to green powder to crystal	[2]
Solubility	Soluble in dichloromethane, ethyl acetate, methanol	[1]
CAS Number	4421-09-4	[1]

## Spectroscopic Data

The structural elucidation of **piperonylonitrile** is confirmed through various spectroscopic techniques. A summary of the key spectroscopic data is presented below.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Chemical Shift ( $\delta$ , ppm)	Solvent	Reference
<sup>1</sup> H NMR	7.27 (d, J=7.9 Hz, 1H), 7.19 (s, 1H), 6.90 (d, J=7.9 Hz, 1H), 6.07 (s, 2H)	CDCl <sub>3</sub>	[3]
<sup>13</sup> C NMR	151.0, 147.8, 128.9, 119.1, 111.4, 109.0, 102.6, 102.4	CDCl <sub>3</sub>	[4]

### Infrared (IR) Spectroscopy

The IR spectrum of **piperonylonitrile** exhibits characteristic absorption bands corresponding to its functional groups.

Functional Group	Wavenumber (cm <sup>-1</sup> )	Reference
C≡N (Nitrile)	~2225	[5]
C-O-C (Ether)	~1250, 1040	[5]
C=C (Aromatic)	~1600, 1490	[5]
=C-H (Aromatic)	~3100-3000	[5]
-O-CH <sub>2</sub> -O-	~2780	[5]

## Mass Spectrometry (MS)

Mass spectrometry data confirms the molecular weight of **piperonylonitrile**.

Technique	m/z (relative intensity)	Reference
Electron Ionization (EI)	147 (M <sup>+</sup> ), 117, 89, 63	[5]

## Synthesis of Piperonylonitrile

Several synthetic routes to **piperonylonitrile** have been reported, primarily starting from piperonal (heliotropin).

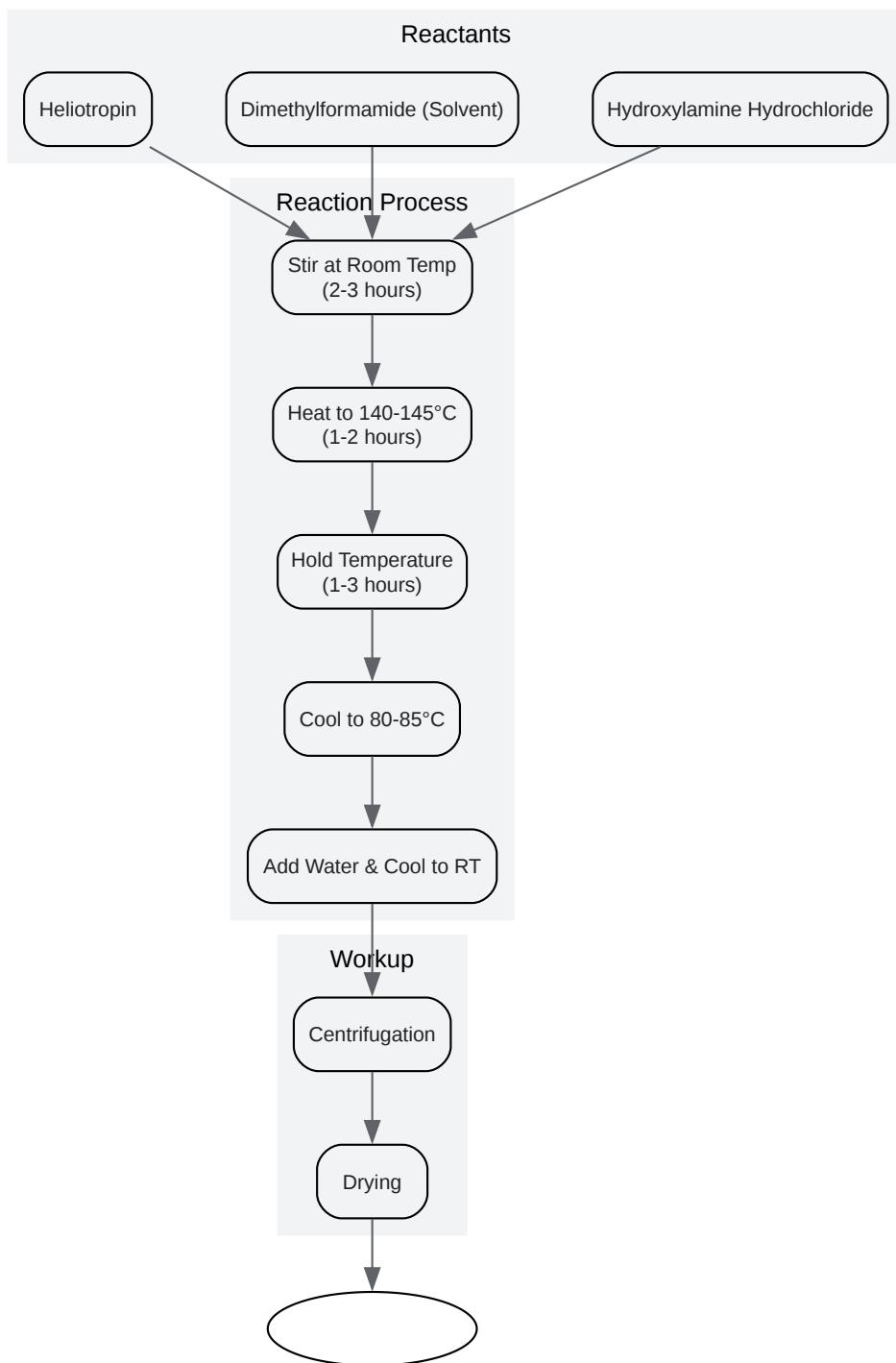
### One-Pot Synthesis from Piperonal (Heliotropin)

A notable one-pot synthesis method is described in Chinese patent CN106518835A. This process avoids the isolation of the intermediate oxime, making it suitable for large-scale industrial production.[4]

- Reaction Setup: To a reaction kettle, add heliotropin, dimethylformamide (DMF), and hydroxylamine hydrochloride.
- Initial Stirring: Stir the mixture at normal temperature for 2-3 hours.

- Heating and Reaction: Heat the mixture to 140-145 °C and maintain this temperature for 1-2 hours to carry out the synthesis reaction.
- Thermal Insulation: After the reaction is complete, hold the temperature for 1-3 hours.
- Cooling and Precipitation: Cool the mixture to 80-85 °C. Add water and continue cooling to room temperature to precipitate the product.
- Isolation: Isolate the finished product by centrifugation and drying.

## One-Pot Synthesis of Piperonylonitrile

[Click to download full resolution via product page](#)**Caption: Workflow for the one-pot synthesis of piperonylonitrile.**

## Alternative One-Step Procedure from Piperonal

An alternative, rapid, and high-yielding one-step procedure for the conversion of piperonal to **piperonylonitrile** has also been described. This method involves the reaction of piperonal with hydroxylamine hydrochloride, where the intermediate oxime rapidly dehydrates to the nitrile.<sup>[6]</sup> This procedure is advantageous due to its short reaction time and high yield.

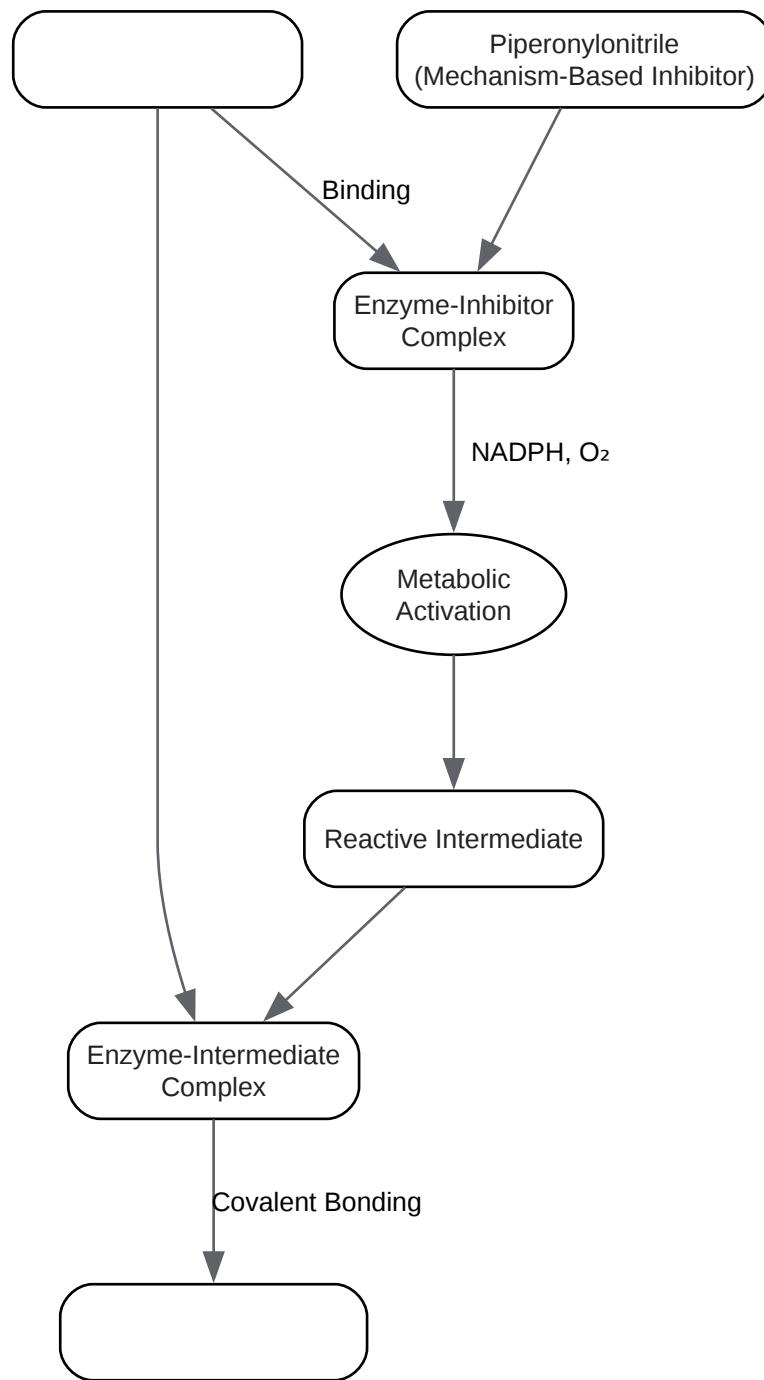
## Biological Activity and Applications

**Piperonylonitrile** has garnered interest in drug development due to its biological activities.

## Inhibition of Cytochrome P450 Enzymes

**Piperonylonitrile** is known to be an inhibitor of nasal P450-dependent N-demethylase in rabbits.<sup>[7]</sup> The methylenedioxophenyl group is a common structural motif in mechanism-based inhibitors of cytochrome P450 enzymes. These inhibitors are metabolized by the enzyme to a reactive intermediate that then covalently binds to and inactivates the enzyme.

## Mechanism-Based Inhibition of Cytochrome P450

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Caption: General signaling pathway for mechanism-based P450 inhibition.

## Other Applications

- Pharmaceutical Intermediate: **Piperonylonitrile** serves as an important intermediate in the synthesis of various pharmaceuticals.[8]
- Agrochemicals: It is used in the synthesis of insecticides and herbicides.[9]
- Fragrance Industry: **Piperonylonitrile** is utilized in the fragrance industry for its pleasant aroma.[9]
- Microbiology: It has been used to alter the growth of certain strains of *K. pneumoniae*.[7]

## Patent Landscape

A review of the patent literature reveals the commercial interest in **piperonylonitrile**, primarily focusing on its synthesis and applications.

Patent Number	Title	Key Findings
CN106518835A	Synthesis method of piperonylonitrile	Describes a one-pot synthesis from heliotropin, dimethylformamide, and hydroxylamine hydrochloride, suitable for industrial scale-up. [4]
US20100267607A1	Perfuming nitriles	Discusses the use of nitrile-containing compounds, including structural analogs of piperonylonitrile, as perfuming ingredients.[9]
CN103800315A	Application of benzonitrile compound in preparation of antitumor drugs	Highlights the potential of benzonitrile derivatives in cancer therapy.[10]

## Conclusion

**Piperonylonitrile** is a valuable chemical entity with a diverse range of applications. The synthetic routes from readily available starting materials like piperonal are well-established, with opportunities for process optimization for industrial applications. Its role as a cytochrome P450 inhibitor underscores its potential in drug development, both as a therapeutic agent and as a tool for studying drug metabolism. The spectroscopic data provided serves as a crucial reference for its characterization and quality control. Further research into its biological mechanisms of action may unveil new therapeutic opportunities.

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